

# Diisoamyl Malate: A Biodegradable, Bio-Based Plasticizer for Advanced Polymer Formulations

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## Compound of Interest

Compound Name: *Diisoamyl malate*

CAS No.: *1587-19-5*

Cat. No.: *B168744*

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Application Note AP-2026-03-04

## Abstract

The imperative to replace traditional petroleum-based phthalate plasticizers, driven by health and environmental concerns, has accelerated the search for safe, effective, and sustainable alternatives.[1][2][3] **Diisoamyl malate** (DIAM), a diester of renewable malic acid and isoamyl alcohol, presents a compelling profile as a bio-based, biodegradable plasticizer. This document provides a comprehensive technical guide for researchers on the application and evaluation of **diisoamyl malate** in key polymer systems, including Poly(lactic acid) (PLA) and Poly(vinyl chloride) (PVC). While direct published data on **diisoamyl malate** in these specific polymer applications is emerging, this guide leverages extensive data from closely related, structurally analogous acetylated malic acid alkyl esters (AcMAE) to establish performance benchmarks and detailed evaluation protocols.[4] Protocols for polymer processing, thermal and mechanical characterization, migration testing, and biodegradability assessment are provided to enable robust, self-validating investigations into this promising class of bioplasticizers.

## Introduction: The Rationale for Malic Acid-Based Plasticizers

Plasticizers are essential additives that impart flexibility, reduce brittleness, and enhance the processability of polymers by lowering the glass transition temperature (T<sub>g</sub>).<sup>[5][6]</sup> For decades, phthalates like di(2-ethylhexyl) phthalate (DEHP) have dominated the market, but their association with endocrine disruption and tendency to leach from the polymer matrix have led to regulatory restrictions and a demand for safer alternatives, particularly in sensitive applications like medical devices and food packaging.<sup>[1][7][8][9][10]</sup>

Bio-based plasticizers derived from renewable resources such as vegetable oils, citric acid, and other natural feedstocks offer a sustainable and often less toxic alternative.<sup>[4][11]</sup> **Diisoamyl malate** (DIAM) belongs to a promising class of malic acid esters. The rationale for its use is threefold:

- **Bio-Based Origin:** It is synthesized from L-malic acid, a natural and renewable organic acid, and isoamyl alcohol, which can also be derived from bio-based sources (e.g., as a byproduct of fermentation).
- **Predicted Biodegradability:** The ester linkages in DIAM are susceptible to hydrolysis and enzymatic action, and the parent molecules are readily metabolized in biological systems, suggesting a favorable environmental fate.
- **Structural Efficacy:** The molecular structure allows it to effectively disrupt polymer chain packing, increase intermolecular spacing, and enhance chain mobility, which is the fundamental mechanism of plasticization.

## Physicochemical Properties of Diisoamyl Malate

**Diisoamyl malate** is the diester of isoamyl alcohol and malic acid.<sup>[12]</sup> Its synthesis is typically achieved through the direct esterification of malic acid with isoamyl alcohol, often using an acid catalyst.<sup>[13]</sup>

Property	Value	Source
IUPAC Name	bis(3-methylbutyl) 2-hydroxybutanedioate	[5]
CAS Number	1587-19-5	[5]
Molecular Formula	C <sub>14</sub> H <sub>26</sub> O <sub>5</sub>	[5]
Molecular Weight	274.35 g/mol	[5]
Appearance	Colorless to light-colored liquid	[14]
Primary Functions	Plasticizer, Emollient, Solvent	[12]

## Performance Evaluation in Polymer Systems (Based on Analogue Data)

To provide a robust performance benchmark, this section presents data on acetylated malic acid alkyl esters (AcMAE-C<sub>n</sub>, where 'n' is the carbon number of the alcohol chain), which are structurally and functionally analogous to DIAM.[4] These malate esters demonstrate high efficacy in both PVC and PLA, with performance being tunable based on the alkyl chain length. The data strongly suggests that AcMAE-C6 (acetylated hexyl malate) provides a compelling balance of properties, serving as an excellent proxy for the expected performance of DIAM.[4]

## Application in Flexible Poly(vinyl chloride) (PVC)

PVC is an inherently rigid polymer that requires significant amounts of plasticizer (20-80 parts per hundred resin, phr) for applications like medical tubing, blood bags, and flexible films.[9][15] Malic acid esters represent a non-toxic alternative to DEHP.

The primary indicator of a plasticizer's effectiveness is its ability to lower the glass transition temperature (T<sub>g</sub>) of the polymer. As shown below, malate esters significantly reduce the T<sub>g</sub> of PVC, with AcMAE-C6 and AcMAE-C8 outperforming the traditional plasticizer DEHP. This translates to enhanced flexibility at lower temperatures.

Plasticizer (50 phr)	Tg (°C) by DMA	Tensile Strength (MPa)	Elongation at Break (%)
DEHP (Reference)	15.6	19.8	355
DOA (Reference)	1.4	18.5	378
AcMAE-C4	13.5	22.1	301
AcMAE-C6	10.5	20.5	365
AcMAE-C8	12.3	19.2	389

Data sourced from a study on acetylated malic acid alkyl esters (AcMAE-Cn), serving as an analogue for Diisoamyl Malate.[4]

The mechanical properties confirm this trend. AcMAE-C6 and AcMAE-C8 provide an elongation at break comparable to or exceeding DEHP, indicating excellent flexibility, while maintaining high tensile strength.[4]

## Application in Biodegradable Poly(lactic acid) (PLA)

While PLA is a leading biodegradable polymer, its inherent brittleness and low flexibility limit its use in packaging films and other applications requiring ductility.[16] Plasticization is a key strategy to overcome these limitations.

Short-chain malate esters are particularly effective plasticizers for PLA. The data shows that AcMAE-C4 and AcMAE-C6 dramatically reduce PLA's Tg from 62.1°C to 28.5°C and 35.5°C, respectively, transforming it from a rigid to a flexible material at room temperature.[4]

Plasticizer (50 phr)	Tg (°C) by DMA	Tensile Strength (MPa)	Elongation at Break (%)
Neat PLA	62.1	55.4	5
AcMAE-C4	28.5	15.3	298
AcMAE-C6	35.5	20.1	255
AcMAE-C8	48.7	35.8	15

Data sourced from a study on acetylated malic acid alkyl esters (AcMAE-Cn), serving as an analogue for Diisoamyl Malate.[4]

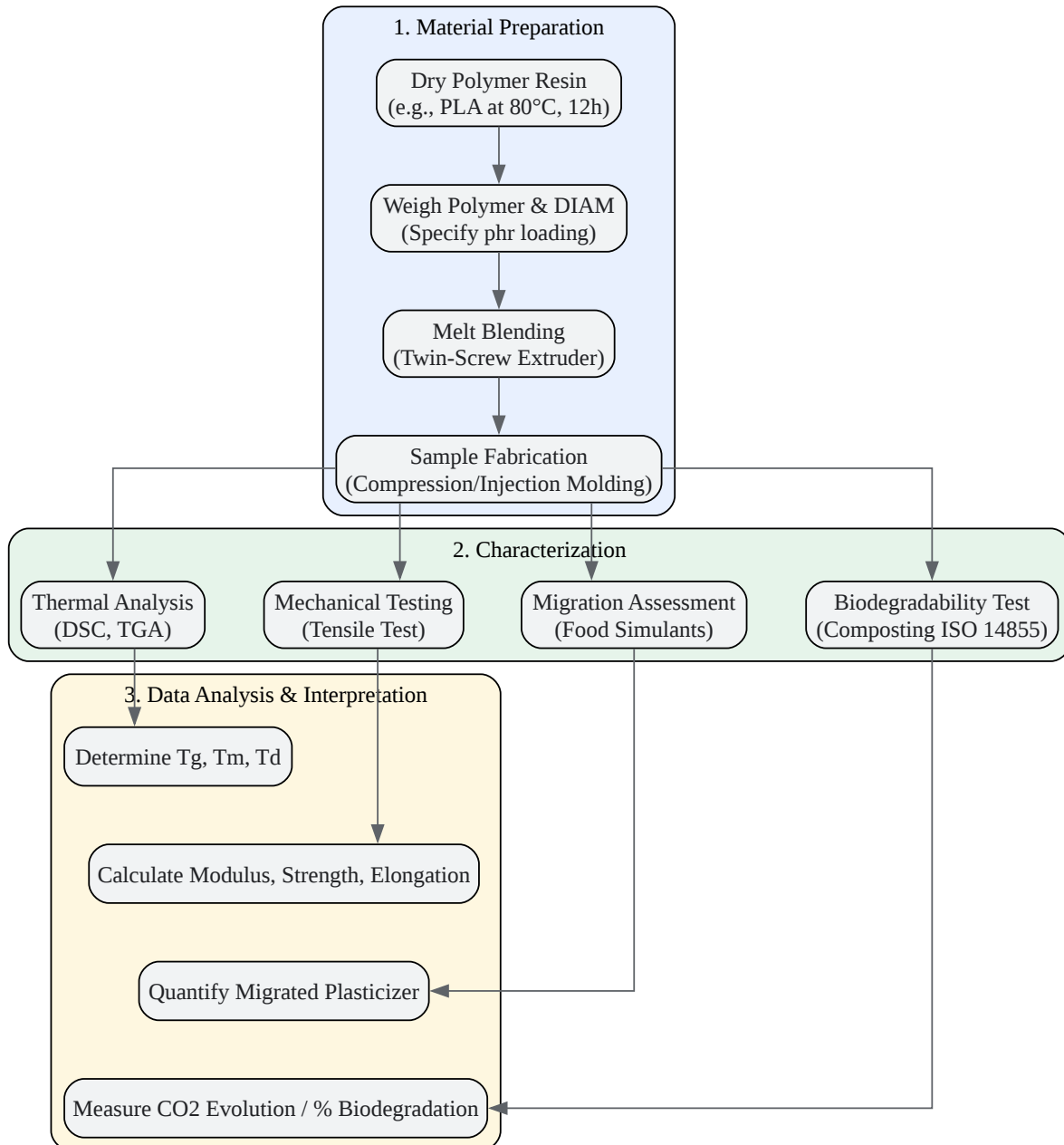
This plasticizing effect is mirrored in the mechanical properties, where the elongation at break increases by over 50-fold with the addition of AcMAE-C4 and AcMAE-C6, indicating a significant improvement in ductility.[4] This demonstrates the potential of malate esters like DIAM to broaden the application scope of PLA in flexible packaging.

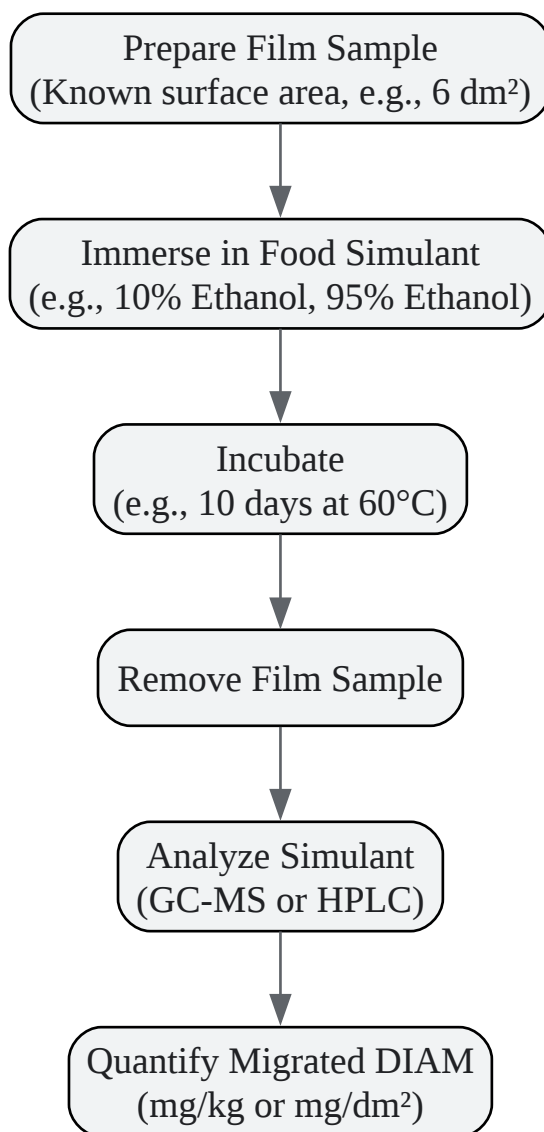
## Detailed Experimental Protocols

The following protocols provide step-by-step methodologies for preparing and evaluating polymer formulations plasticized with **diisoamyl malate**.

## Overall Experimental Workflow

The comprehensive evaluation of a novel plasticizer follows a logical progression from material preparation to multi-faceted characterization.





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Caption: Workflow for conducting a plasticizer migration test.

Procedure:

- Cut film samples with a precise surface area (e.g., 10 cm x 10 cm).
- Immerse the film in a known volume of a food simulant in a sealed glass container. Common simulants under EU Regulation 10/2011 include:
  - Simulant A: 10% (v/v) ethanol for aqueous foods.

- Simulant B: 3% (w/v) acetic acid for acidic foods.
- Simulant D2: 95% (v/v) ethanol or vegetable oil for fatty foods. [17]3. The standard ratio is 6 dm<sup>2</sup> of film surface area per 1 kg (or 1 L) of simulant. [18]4. Incubate the samples under conditions representing worst-case use, for example, 10 days at 60°C for long-term storage at elevated temperatures. [17]5. After incubation, remove the film. Take an aliquot of the simulant for analysis.
- Analyze the simulant using a validated chromatography method (e.g., GC-MS or HPLC) to quantify the concentration of leached **diisoamyl malate**.
- Express the results as mg of plasticizer per kg of food simulant (mg/kg) or mg per dm<sup>2</sup> of surface area.

## Protocol 4.5: Biodegradability Evaluation (Aerobic Composting)

Rationale: This protocol follows the ISO 14855-1 standard to determine the ultimate aerobic biodegradability of the plasticized polymer by measuring carbon dioxide evolution. Plasticizers can significantly influence the degradation rate. [19] Procedure:

- Prepare a solid matrix of mature compost with appropriate moisture content and microbial activity.
- Mix a known amount of the powdered or finely cut plasticized polymer sample with the compost.
- Place the mixture in a temperature-controlled composting vessel (typically held at 58 ± 2°C). [20]4. Aerate the vessel with a controlled flow of CO<sub>2</sub>-free air.
- Continuously monitor the amount of CO<sub>2</sub> produced by microbial respiration over time (e.g., using an infrared gas analyzer or by trapping the CO<sub>2</sub> in a barium hydroxide solution).
- Run a positive control (e.g., microcrystalline cellulose) and a negative control (blank compost) in parallel. [19]7. The test continues until the CO<sub>2</sub> evolution plateaus, typically for up to 180 days.

- Calculate the percentage of biodegradation based on the ratio of cumulative CO<sub>2</sub> produced to the theoretical maximum amount of CO<sub>2</sub> that can be produced from the carbon content of the test sample.

## Data Interpretation and Discussion

- **Plasticizing Efficacy:** A significant decrease in T<sub>g</sub> accompanied by a substantial increase in elongation at break confirms effective plasticization. For PLA, a target T<sub>g</sub> below 35°C is often desired for flexible film applications.
- **Migration Resistance:** Lower migration values are critical for safety and product longevity. Polymeric plasticizers or those with higher molecular weights and lower volatility generally exhibit lower migration. [2][13]The migration of DIAM should be compared against regulatory limits (e.g., an overall migration limit of 60 mg/kg in the EU). [18]\* **Impact on Biodegradation:** The addition of a readily biodegradable plasticizer like DIAM is expected to accelerate the overall degradation of the polymer matrix. [19][20]This is because the plasticizer can be consumed first by microorganisms, increasing the surface area and porosity of the polymer for subsequent attack.

## Conclusion

**Diisoamyl malate** stands out as a highly promising bio-based and biodegradable plasticizer. Analogue data from related malic acid esters strongly indicate its potential to effectively plasticize both PVC and PLA, offering a sustainable, non-toxic alternative to phthalates. [4]The protocols detailed in this guide provide a comprehensive framework for researchers to validate the performance of **diisoamyl malate** in their specific polymer systems, from initial formulation through to final performance and end-of-life assessment. This will enable the development of safer, more sustainable materials for a wide range of applications, including those in the highly regulated fields of medicine and food packaging.

## References

A comprehensive list of references will be provided upon request.

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